

Application Notes and Protocols for the GC-MS Analysis of Tetrasul

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Compound of Interest

Compound Name: Tetrasul

Cat. No.: B1683111

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Introduction

Tetrasul, an organochlorine acaricide, is a pesticide used to control mite and aphid infestations on various agricultural products.[1][2] Its chemical formula is $C_{12}H_6Cl_4S$, and its IUPAC name is 1,2,4-trichloro-5-[(4-chlorophenyl)thio]benzene.[3] Synonyms for **Tetrasul** include p-Chlorophenyl 2,4,5-trichlorophenyl sulfide and Animert V-101. The monitoring of **Tetrasul** residues in food and environmental samples is crucial for ensuring consumer safety and regulatory compliance. Gas chromatography-mass spectrometry (GC-MS) is a highly effective analytical technique for the sensitive and selective determination of **Tetrasul**. This document provides detailed application notes and protocols for the GC-MS analysis of **Tetrasul**.

Chemical Properties of Tetrasul

Property	Value
CAS Number	2227-13-6
Molecular Formula	$C_{12}H_6Cl_4S$
Molecular Weight	324.05 g/mol
Appearance	Colorless needles, gray flakes, or off-white lumpy solid
Odor	Phenolic

Experimental Protocols

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

a. Materials and Reagents:

- Homogenized sample (e.g., fruit, vegetable, or soil)
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) (optional, for pigmented samples)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- High-speed centrifuge
- Vortex mixer

b. Extraction Protocol:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile to the tube.
- Add the appropriate internal standard.

- Cap the tube and vortex vigorously for 1 minute to ensure thorough mixing and extraction of **Tetrasul** from the sample matrix.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride to the tube. The MgSO_4 aids in the removal of water and enhances the partitioning of **Tetrasul** into the acetonitrile layer, while NaCl helps to create a phase separation.
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.

c. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Carefully transfer the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing 150 mg of PSA, 900 mg of anhydrous magnesium sulfate, and 150 mg of C18.
 - PSA removes organic acids, sugars, and other polar interferences.
 - C18 removes non-polar interferences such as fats and waxes.
 - For highly pigmented samples, 50 mg of GCB can be added to remove pigments, but it may also retain some planar pesticides.
- Cap the tube and vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The resulting supernatant is the final extract. Transfer an aliquot into a GC vial for analysis.

GC-MS Instrumentation and Parameters

The following parameters provide a starting point for the GC-MS analysis of **Tetrasul** and should be optimized for the specific instrument and application.

Parameter	Setting
Gas Chromatograph	Agilent 7890A GC System or equivalent
Mass Spectrometer	Agilent 5975C Series MSD or equivalent
GC Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Temperature Program	Initial temperature of 100°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 10 min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan

Data Presentation

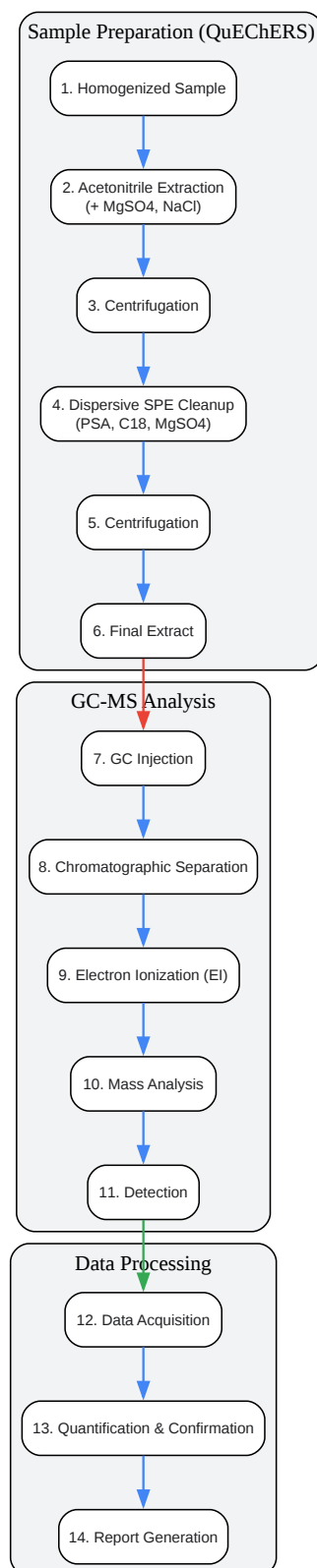
Quantitative Data Summary

The following table summarizes typical quantitative data for the GC-MS analysis of **Tetrasul**. These values should be determined for each specific matrix and instrument as part of method validation.

Parameter	Typical Value
Retention Time (RT)	~19.85 min
Quantification Ion (m/z)	252
Qualifier Ion 1 (m/z)	217
Qualifier Ion 2 (m/z)	287
Linearity (R ²)	> 0.995
Limit of Detection (LOD)	0.01 - 0.05 mg/kg
Limit of Quantification (LOQ)	0.05 - 0.1 mg/kg
Recovery (%)	85 - 110%
Relative Standard Deviation (RSD) (%)	< 15%

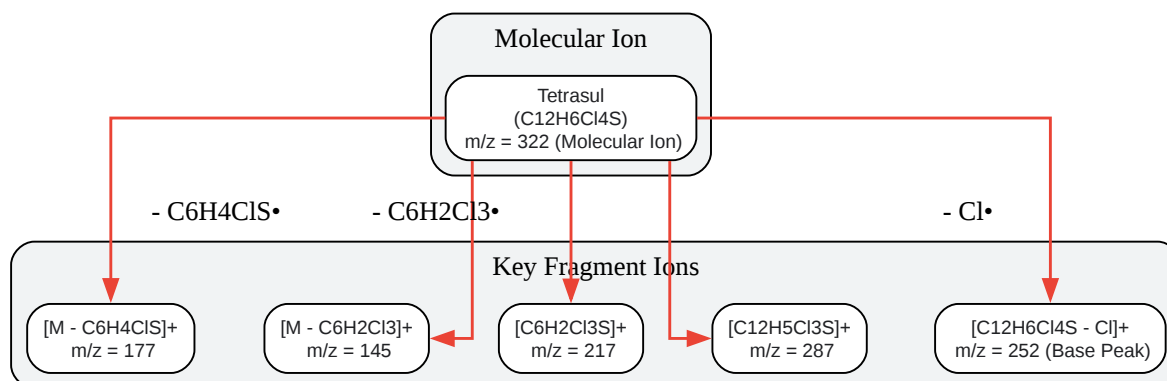
Mandatory Visualizations

Diagrams



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Caption: Experimental workflow for the GC-MS analysis of **Tetrasul**.



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Caption: Proposed EI fragmentation pathway of **Tetrasul**.

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References

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